Physicochemical Properties of Lincomycin 2,7-Dipalmitate

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Compound of Interest

Compound Name:	*Lincomycin 2,7-Dipalmitate*
Cat. No.:	*B13857712*

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Executive Summary

Lincomycin 2,7-Dipalmitate ($C_{50}H_{94}N_2O_8S$) is a semi-synthetic, lipophilic derivative of lincomycin. Unlike the standard water-soluble Lincomycin Hydrochloride used in rapid-release parenteral formulations, the 2,7-dipalmitate variant is characterized by the esterification of hydroxyl groups at the C-2 and C-7 positions with palmitic acid.

This modification drastically alters the biopharmaceutical profile, shifting the compound from a hydrophilic molecule (LogP ~0.2) to a highly hydrophobic entity. It is primarily utilized in research for lipid-based drug delivery systems (e.g., liposomes, solid lipid nanoparticles) or as a reference standard for impurity profiling in the synthesis of lincomycin palmitate (the mono-ester prodrug).

Molecular Architecture & Synthesis

Structural Analysis

The core lincomycin structure consists of a pyrrolidine ring linked to a pyranose sugar (methyl thiolincosaminide) via an amide bond. The 2,7-dipalmitate derivative masks the two most

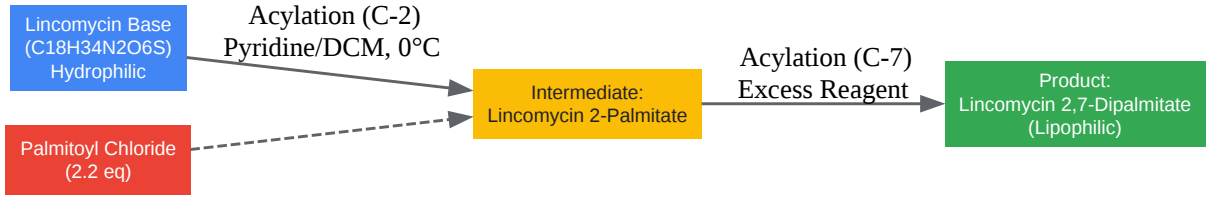
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reactive hydroxyl groups with long-chain fatty acids.

Property	Specification
IUPAC Name	Methyl 6,8-dideoxy-6-(1-methyl-4-propyl-L-2-pyrrolidinecarboxamido)-2,7-di-O-palmitoyl-1-thio-D-erythro-α-D-galacto-octopyranoside
Molecular Formula	$C_{50}H_{94}N_2O_8S$
Molecular Weight	883.35 g/mol
Core Scaffold	Lincosamide (Lincomycin A)
Substituents	Palmitoyl ($C_{16}H_{31}O$) groups at C-2 and C-7
Chirality	Retains original stereocenters of Lincomycin (7S, unless 7-epi specified)

Synthesis Pathway (DOT Visualization)

The synthesis typically involves acylation of the lincomycin base using palmitoyl chloride in the presence of a non-nucleophilic base. The reaction kinetics favor the C-2 position first, followed by C-7.



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Figure 1: Stepwise esterification pathway from Lincomycin base to the 2,7-Dipalmitate derivative.

Physicochemical Characterization

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Solubility Profile

The attachment of two C-16 chains creates a "lipid tail" effect, rendering the molecule insoluble in aqueous media but highly soluble in non-polar solvents.

Solvent System	Solubility Rating	Partition Coefficient (Predicted)
Water (pH 7.0)	Practically Insoluble (< 0.1 mg/mL)	LogP > 8.0
Methanol/Ethanol	Soluble	-
Chloroform/DCM	Freely Soluble	-
Acetone	Soluble	-
Hexane	Sparingly Soluble	-

Solid-State Properties

- Physical State: Typically isolated as a waxy white solid or amorphous powder due to the disruption of the crystal lattice by the flexible alkyl chains.
- Melting Point: Experimental values are distinct from Lincomycin HCl (145–155°C). The dipalmitate ester generally exhibits a lower, broader melting range (often < 100°C) characteristic of lipid conjugates.
- Stability:
  - Hydrolysis: The ester bonds at C-2 and C-7 are susceptible to hydrolysis in alkaline conditions (pH > 9) or in the presence of esterases (in vivo).
  - Thermal: Stable up to ~60°C; degradation (de-esterification) may occur at higher temperatures.

Analytical Methodologies (HPLC Protocol)

Objective: To quantify **Lincomycin 2,7-Dipalmitate** and separate it from the mono-palmitate and lincomycin base.

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Scientific Rationale: Standard Lincomycin methods use low organic content (e.g., 10-20% ACN). However, the dipalmitate requires a high-organic mobile phase to elute from a C18 column. A reverse-phase isocratic method is recommended for stability.

Chromatographic Conditions

- Column: C18 (Octadecylsilyl), 250 mm x 4.6 mm, 5 µm (e.g., Agilent Zorbax or Phenomenex Luna).
- Mobile Phase: Acetonitrile : Methanol : Phosphate Buffer (pH 6.0)
  - Ratio: 60 : 30 : 10 (v/v/v)
  - Note: The high organic content is critical for solubility and elution.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 210 nm (Absorption of the amide backbone; ester chains are UV transparent).
- Temperature: 30°C (Maintains solubility of the lipid chains).
- Injection Volume: 10–20 µL.

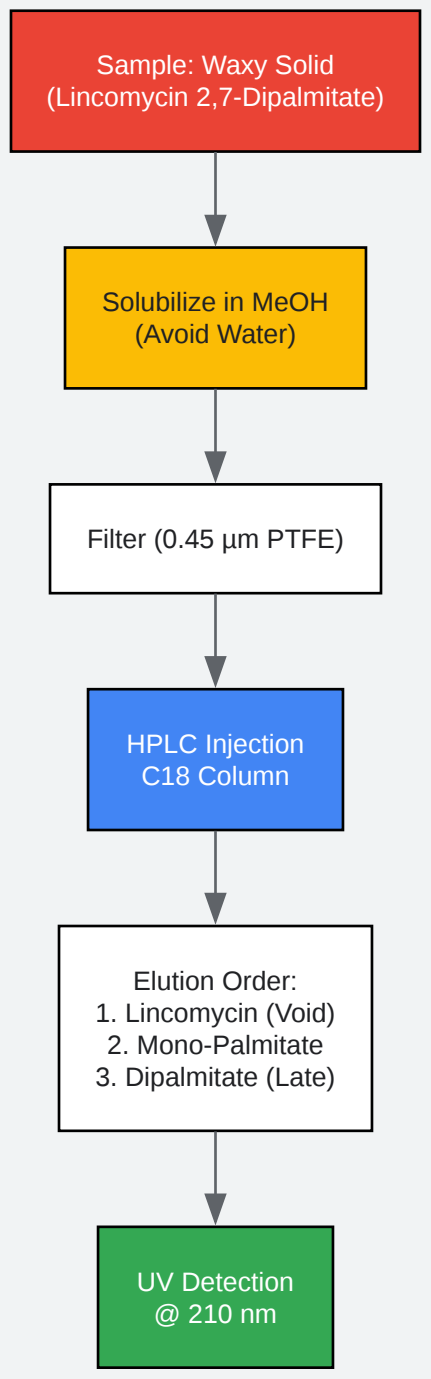
Sample Preparation Workflow

This protocol ensures complete solubilization of the lipophilic analyte.

- Weighing: Accurately weigh 10 mg of **Lincomycin 2,7-Dipalmitate** reference standard.
- Dissolution: Dissolve in 10 mL of Methanol (do not use water). Sonicate for 5 minutes.
- Filtration: Filter through a 0.45 µm PTFE filter (hydrophobic compatible).
- Dilution: Dilute to working concentration (e.g., 100 µg/mL) using the Mobile Phase.

Analytical Logic Flow (DOT Visualization)

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Figure 2: Analytical workflow for the extraction and quantification of **Lincomycin 2,7-Dipalmitate**.

Biopharmaceutical Implications

Prodrug Mechanism

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Lincomycin 2,7-Dipalmitate acts as a prodrug. It is biologically inactive in its esterified form because the C-2 hydroxyl group is essential for binding to the bacterial 50S ribosomal subunit.

- Activation: In vivo, lipases and esterases hydrolyze the palmitate chains, releasing the active Lincomycin base.
- Depot Effect: The high lipophilicity allows for formulation in oil depots or lipid nanoparticles, providing slow release over days or weeks.

Toxicology & Handling

- Hazard: Generally considered low toxicity (similar to fatty acids and lincomycin), but should be handled as a bioactive chemical.
- Storage: Store at -20°C to prevent slow hydrolysis or oxidation of the lipid chains.

References

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